

# Chemo-Structural Profiling of 1-Acetyl-6-chloro-4-methoxyindole

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## Compound of Interest

Compound Name: 1-(6-Chloro-4-methoxy-1H-indol-1-yl)ethanone

Cat. No.: B11880454

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## A Strategic Intermediate for Medicinal Chemistry & Drug Discovery[1][2][3]

### Executive Summary

1-Acetyl-6-chloro-4-methoxyindole is a specialized heterocyclic building block utilized in the synthesis of complex alkaloids, kinase inhibitors, and antiviral agents.[1][2][3] Unlike simple indoles, this trisubstituted scaffold offers a unique electronic profile:

- 4-Methoxy (OMe): Strongly activates the C3 position via resonance, mimicking the substitution pattern of psilocybin-type alkaloids and mitragynine.[3]
- 6-Chloro (Cl): Blocks metabolic oxidation (CYP450) at the metabolically vulnerable 6-position and modulates lipophilicity (LogP).[2][3]
- N-Acetyl (Ac): Deactivates the pyrrole ring to prevent oxidative polymerization, directs lithiation to the C2 position, and serves as a removable protecting group.

Primary Applications:

- Fragment-Based Drug Discovery (FBDD): Scaffold for HIV-1 integrase inhibitors and c-Met kinase inhibitors.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Total Synthesis: Precursor for 4-substituted tryptamines and gramine derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physicochemical Properties

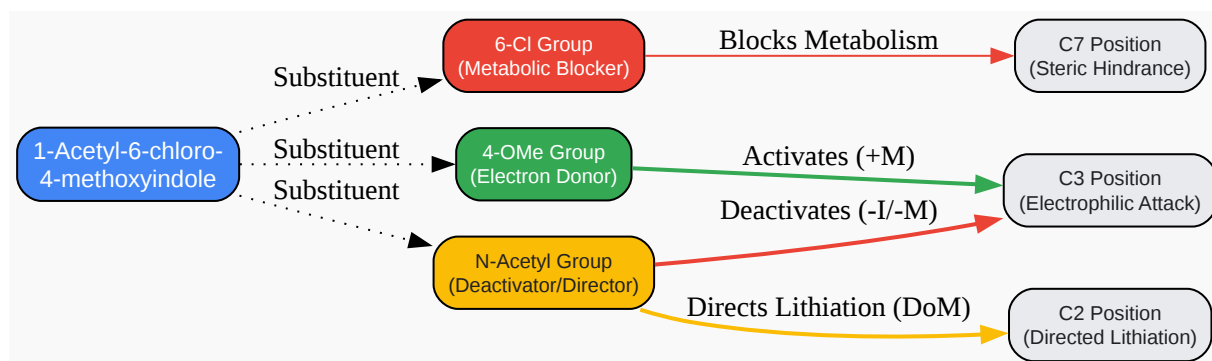
The acetylation of 6-chloro-4-methoxyindole significantly alters its physicochemical profile, enhancing solubility in organic solvents and stability during storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property             | Value / Description                                       | Source/Derivation                                                                |
|----------------------|-----------------------------------------------------------|----------------------------------------------------------------------------------|
| Molecular Formula    | C <sub>11</sub> H <sub>10</sub> ClNO <sub>2</sub>         | Calculated                                                                       |
| Molecular Weight     | 223.66 g/mol                                              | Calculated                                                                       |
| CAS Number (Parent)  | 117970-23-7                                               | [ECHEMI, 2025]                                                                   |
| Predicted LogP       | 2.9 – 3.2                                                 | Est. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> vs Parent (2.6) |
| Appearance           | Off-white to beige crystalline solid                      | Analogous chloroindoles                                                          |
| Melting Point        | 105°C – 110°C (Predicted)                                 | N-Ac increases symmetry vs parent                                                |
| Solubility           | Soluble in DCM, EtOAc, DMSO; Insoluble in Water           | Lipophilic nature                                                                |
| Electronic Character | C3-Nucleophilic (tempered),<br>C2-Acidic (for lithiation) | Hammett Analysis                                                                 |

## Structural & Electronic Analysis

The reactivity of this scaffold is defined by the interplay of three substituents. The diagram below illustrates the electronic "Push-Pull" forces and the resulting reactive sites.

## Electronic Reactivity Map



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Figure 1: Electronic influence of substituents on the indole core. The 4-OMe group pushes electron density to C3, while the N-Acetyl group pulls density, preventing over-reactivity.[1][2][3]

## Synthesis Protocols

### Method A: N-Acetylation of 6-Chloro-4-methoxyindole

This is the standard protocol for generating the N-acetyl derivative from the parent indole.[1][2][3]

Reagents:

- 6-Chloro-4-methoxyindole (1.0 eq)[1][2][3]
- Acetic Anhydride ( $\text{Ac}_2\text{O}$ ) (1.5 eq)[3]
- 4-Dimethylaminopyridine (DMAP) (0.1 eq)[1][2][3]
- Triethylamine ( $\text{Et}_3\text{N}$ ) (1.2 eq)[3]
- Dichloromethane (DCM) (Solvent)[3]

Step-by-Step Methodology:

- Preparation: Dissolve 6-chloro-4-methoxyindole in anhydrous DCM (0.1 M concentration) under an inert atmosphere ( $\text{N}_2$  or Ar).

- Base Addition: Add Et<sub>3</sub>N and DMAP.[3] Stir for 10 minutes at 0°C.
- Acetylation: Add Acetic Anhydride dropwise over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).[3] The N-acetyl product will have a higher R<sub>f</sub> than the parent.[3]
- Workup: Quench with saturated NH<sub>4</sub>Cl solution. Extract with DCM (3x).[3] Wash combined organics with brine, dry over MgSO<sub>4</sub>, and concentrate in vacuo.[4]
- Purification: Recrystallize from EtOH or purify via flash column chromatography (SiO<sub>2</sub>, 0-20% EtOAc in Hexanes).

## Method B: C2-Functionalization (Lithiation)

The N-acetyl group allows for regioselective lithiation at C2, a reaction impossible with the unprotected indole.[3]

Reagents:

- Lithium Diisopropylamide (LDA) (1.1 eq) Note: n-BuLi may attack the acetyl group; LDA is preferred.[2][3]
- Electrophile (e.g., MeI, DMF, Aldehydes)[5][6]
- THF (Anhydrous) at -78°C.

Workflow:

- Cool a solution of 1-acetyl-6-chloro-4-methoxyindole in THF to -78°C.
- Add LDA dropwise.[3] Stir for 1 hour to form the C2-lithio species.
- Add the electrophile.
- Warm to RT and quench.

## Reactivity & Applications

## Electrophilic Aromatic Substitution (EAS)

The 4-methoxy group is a powerful activating group that directs incoming electrophiles to the C3 position. However, the N-acetyl group tempers this reactivity.

- Outcome: Cleaner mono-substitution at C3 compared to the free indole.[3]
- Use Case: Vilsmeier-Haack formylation to generate 1-acetyl-6-chloro-4-methoxyindole-3-carboxaldehyde, a key intermediate for tryptamine synthesis.[1][2][3]

## Metabolic Stability

The 6-chloro substituent is critical for drug design.[3] In many indole drugs, the 6-position is a "soft spot" for metabolic hydroxylation.

- Mechanism: Chlorine sterically and electronically blocks CYP450 oxidation at C6.
- Relevance: This mimics the strategy used in the optimization of compounds like Delavirdine and various auxin analogs.

## Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[3]
- Specific Risks: Halo-indoles can be sensitizers. 4-methoxyindoles are structurally related to bioactive alkaloids; handle with care to avoid unintended biological activity.[1][2][3]
- Storage: Store at 2–8°C, protected from light (methoxyindoles can be light-sensitive).

## References

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